

"CAS number and molecular formula for 8alpha-Hydroxy-alpha-gurjunene"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8alpha-Hydroxy-alpha-gurjunene

Cat. No.: B589337

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In-Depth Technical Guide: 8 α -Hydroxy- α -gurjunene

For Researchers, Scientists, and Drug Development Professionals

Abstract

8 α -Hydroxy- α -gurjunene is a naturally occurring sesquiterpenoid that has been identified in select plant species. This technical guide provides a consolidated overview of its fundamental chemical properties. At present, detailed experimental protocols for its isolation, extensive quantitative biological activity data, and its involvement in specific signaling pathways are not widely available in peer-reviewed literature. This document summarizes the currently available information.

Chemical and Physical Properties

8 α -Hydroxy- α -gurjunene is classified as a sesquiterpenoid.^[1] Its core chemical and physical data are presented below.

Property	Value	Source
CAS Number	70206-70-1	[1][2]
Molecular Formula	C ₁₅ H ₂₄ O	[1][2]
Molecular Weight	220.4 g/mol	[2]
Purity	≥98% (when commercially sourced)	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Storage	Store at -20°C under an inert atmosphere.	[2]

Sourcing

8α-Hydroxy-α-gurjunene has been identified as a constituent of the herbs of *Sarcandra glabra*.
[1]

Biological Activity

While the general class of sesquiterpenoids is known for a wide range of biological activities, including anti-inflammatory and antimicrobial properties, specific quantitative data for 8α-Hydroxy-α-gurjunene is not readily available in the public domain. Commercial suppliers suggest its potential use in research related to signaling inhibitors and pharmacological activities.[1]

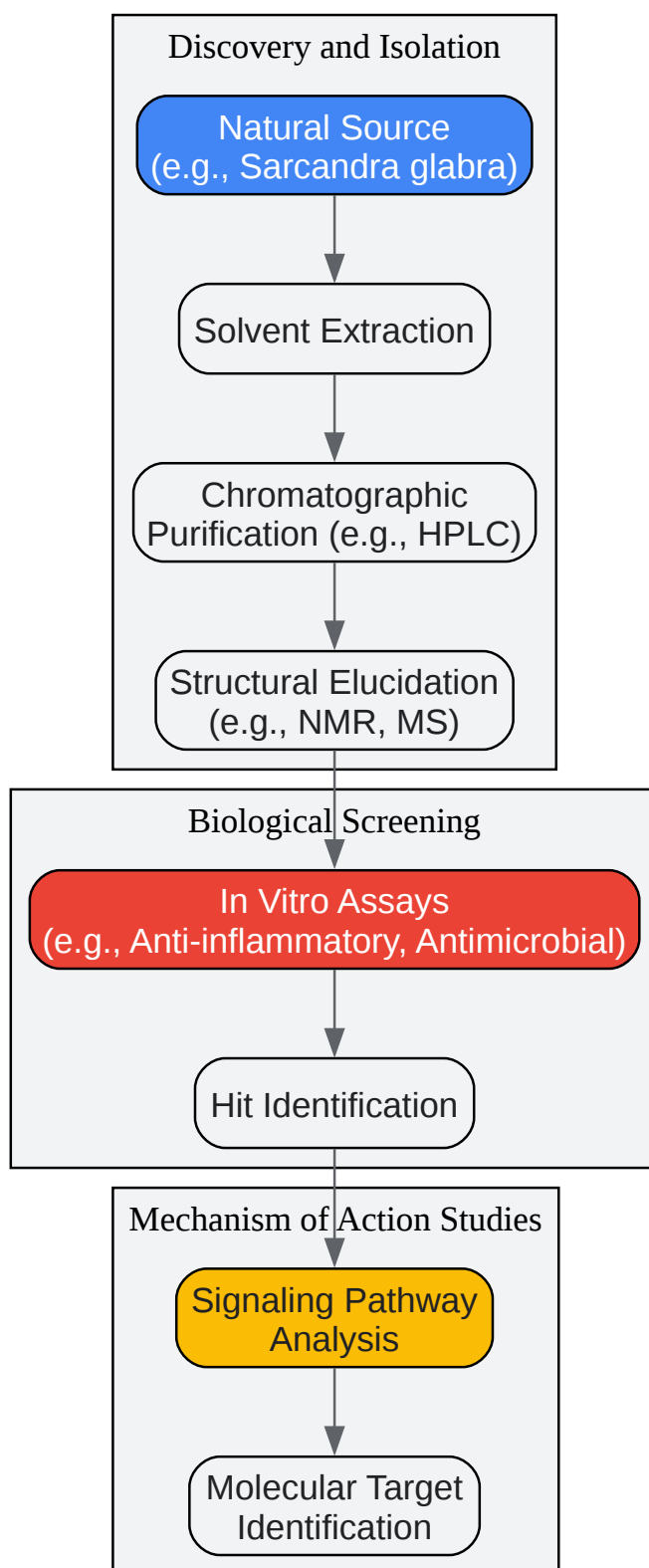
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific isolation and purification of 8α-Hydroxy-α-gurjunene from its natural sources are not currently available. General methodologies for the isolation of sesquiterpenoids from plant matter typically involve extraction with organic solvents followed by various chromatographic techniques, such as column chromatography and high-performance liquid chromatography (HPLC).

Similarly, specific experimental protocols for assessing the biological activity of 8 α -Hydroxy- α -gurjunene have not been published.

Signaling Pathways and Logical Relationships

As of the latest available data, there are no published studies detailing the specific signaling pathways modulated by 8 α -Hydroxy- α -gurjunene. Therefore, a diagrammatic representation of its mechanism of action or related experimental workflows cannot be provided at this time. The logical relationship for its study would follow a standard natural product drug discovery workflow.



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References

- 1. 8alpha-Hydroxy-alpha-gurjunene | CAS:70206-70-1 | Manufacturer ChemFaces [chemfaces.com]
- 2. usbio.net [usbio.net]
- To cite this document: BenchChem. ["CAS number and molecular formula for 8alpha-Hydroxy-alpha-gurjunene"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589337#cas-number-and-molecular-formula-for-8alpha-hydroxy-alpha-gurjunene]

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